

6-Bromo-2-chloroquinoline safety, handling, and MSDS information

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Compound of Interest

Compound Name: 6-Bromo-2-chloroquinoline

Cat. No.: B023617

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An In-depth Technical Guide to **6-Bromo-2-chloroquinoline**: Safety, Handling, and MSDS

This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **6-bromo-2-chloroquinoline** (CAS No. 1810-71-5), intended for researchers, scientists, and professionals in drug development. All data is presented to ensure safe laboratory practices and emergency preparedness.

Hazard Identification and Classification

6-Bromo-2-chloroquinoline is classified as a hazardous substance.^[1] The primary hazards are acute toxicity if swallowed, skin and eye irritation, and potential for respiratory tract irritation.^{[1][2][3]}

GHS Classification Summary

Hazard Class	Category	Pictogram(s)	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Category 3	Danger	H301: Toxic if swallowed[2]	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[2][3]	
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[2][3]	
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[2][3][4]	

Precautionary Statements

A comprehensive list of precautionary statements from aggregated GHS information is provided below for prevention, response, storage, and disposal.[2][3][4]

Type	Code(s)	Statement
Prevention	P261, P264, P270, P271, P280	Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4] Wash face, hands, and any exposed skin thoroughly after handling.[3][4] Do not eat, drink or smoke when using this product.[2] Use only outdoors or in a well-ventilated area.[3][4] Wear protective gloves/protective clothing/eye protection/face protection.[3][4]
Response	P301+P316, P302+P352, P304+P340, P305+P351+P338, P319, P321, P330, P332+P317, P337+P317, P362+P364	IF SWALLOWED: Get emergency medical help immediately.[2] IF ON SKIN: Wash with plenty of soap and water.[3][4] IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][4] IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4] Get medical help if you feel unwell.[3] Specific treatment is required.[3] Rinse mouth.[2] If skin irritation occurs: Get medical help.[3] If eye irritation persists: Get medical help.[4] Take off contaminated clothing and wash it before reuse.[3][4]
Storage	P403+P233, P405	Store in a well-ventilated place. Keep container tightly closed.[3][4] Store locked up.

[3][4] It is also recommended to keep the product refrigerated.[4]

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.[2][3][4]

Physical and Chemical Properties

6-Bromo-2-chloroquinoline is a halogenated aromatic heterocyclic compound.[5] It exists as a solid, with an appearance ranging from white to yellow, orange, or brown powder or crystals.[4][5]

Property	Value
Molecular Formula	C ₉ H ₅ BrClN[2][5]
Molecular Weight	242.50 g/mol [2][5]
Appearance	Brown Solid[4]
Melting Point	148 - 150 °C / 298.4 - 302 °F[4][6]
Boiling Point	325.7±22.0°C (Predicted)[6]
Solubility	Soluble in Chloroform and Methanol[5]
Density	1.673±0.06 g/cm ³ (Predicted)[6]
pKa (Acidity Coefficient)	-0.48±0.43 (Predicted)[6]

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the chemical's integrity.

Handling Procedures:

- Ventilation: Handle in a well-ventilated place, preferably under a chemical fume hood.[7]

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[4] Smoking, eating, and drinking are prohibited in the work area.[6]
- Exposure Avoidance: Avoid contact with skin, eyes, and clothing.[4][7] Do not breathe in dust, fumes, or vapors.[4][7]
- Dust Formation: Avoid the formation of dust and aerosols.[8]

Storage Conditions:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][4][9]
- Temperature: It is recommended to keep the product refrigerated.[4] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[10]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[4][7]

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Engineering Controls:

- Ensure adequate ventilation in the handling area.[8]
- Eyewash stations and safety showers must be close to the workstation.[7]

Personal Protective Equipment (PPE) Summary

Protection Type	Specifications
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[8][9] A face shield may also be required.[7]
Skin	Wear appropriate protective gloves (e.g., chemical-resistant) and clothing, such as a lab coat, to prevent skin exposure.[4][8] Impervious clothing may be necessary.[8]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][7] A full-face respirator may be required in certain situations.[9]

First-Aid Measures

In case of exposure, immediate medical attention is critical. The following table outlines first-aid protocols.

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air immediately.[4] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration.[4][8] Seek medical attention if symptoms occur or if you feel unwell.[4]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[4][8] Remove contaminated clothing and wash it before reuse.[4] If skin irritation persists, get medical advice/attention.[4]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[4][8] Remove contact lenses if present and easy to do.[4] If eye irritation persists, seek medical attention.[4]
Ingestion	Clean mouth with water and drink plenty of water afterward.[4] Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[8] Call a physician or Poison Control Center immediately.[9][11]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4][8][9]
- Specific Hazards: During a fire, hazardous decomposition products may be formed, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), hydrogen chloride, and hydrogen bromide.[4] Containers may explode when heated.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][8]

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment as required.[7][8] Avoid dust formation and breathing vapors or dust.[8] Evacuate personnel to safe areas and ensure adequate ventilation.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[9] Do not let the product enter drains or surface water.[7][12]
- Containment and Cleanup: For small spills, soak up with inert absorbent material.[7] For large spills, dike the area to contain the spill.[6] Collect the material using non-sparking tools and place it in a suitable, closed container for disposal.[13][14] The spill area can be rinsed with a large amount of water.[6]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[5]
- Hazardous Reactions: None under normal processing.
- Conditions to Avoid: Incompatible products, heat, flames, and sparks. Avoid dust formation.
- Incompatible Materials: Strong oxidizing agents, strong acids.[4][7]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Nitrogen oxides (NO_x), Hydrogen chloride, Hydrogen bromide.[4]

Toxicological Information

Detailed toxicological studies on **6-bromo-2-chloroquinoline** are limited. However, GHS classifications indicate it is toxic if swallowed and causes skin, eye, and respiratory irritation.[2] No quantitative data on acute toxicity (LD50/LC50), carcinogenicity, or reproductive toxicity is readily available in the provided search results.

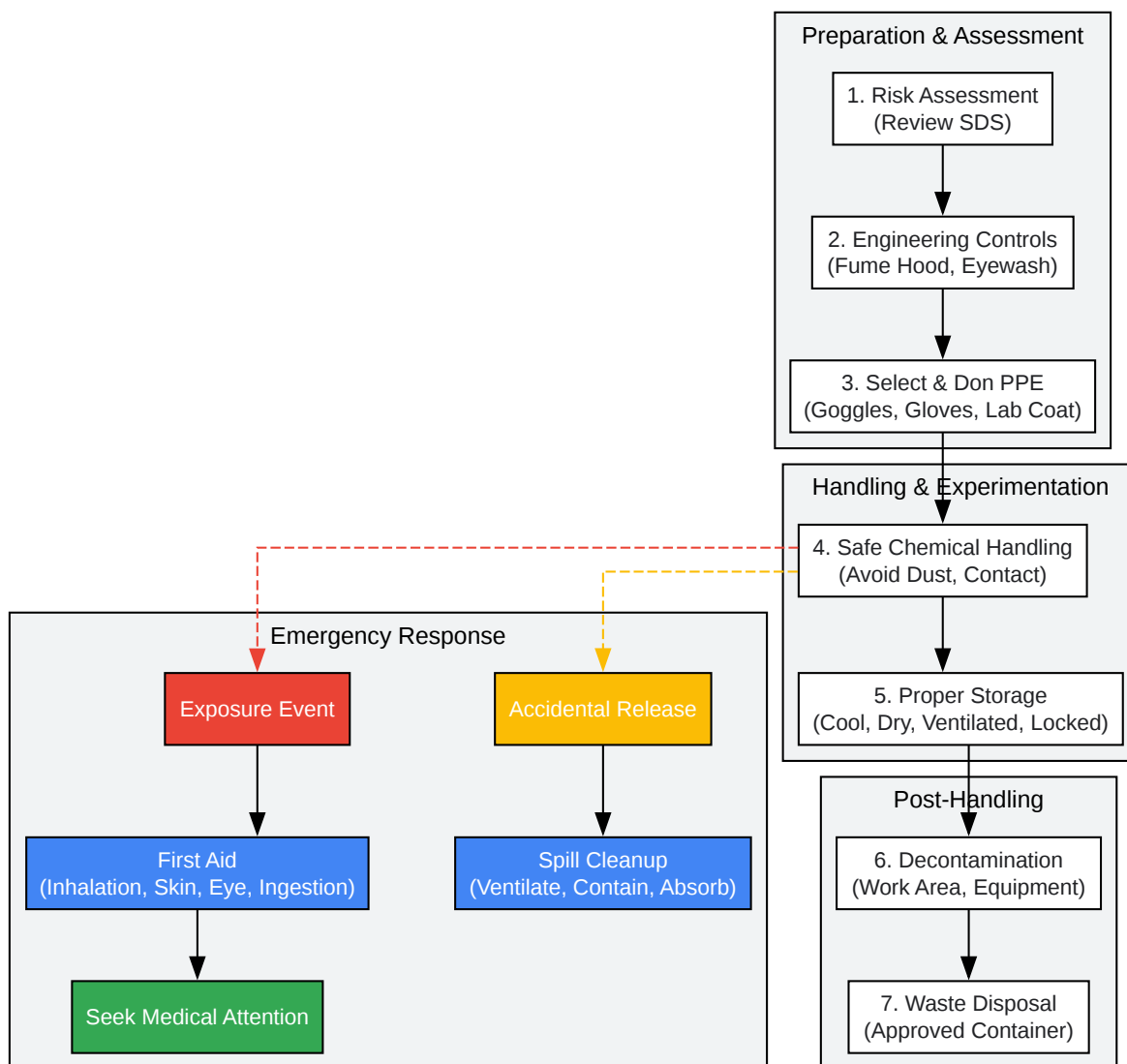
Experimental Protocols

While specific experimental protocols for toxicity testing of **6-bromo-2-chloroquinoline** were not found, standard laboratory procedures for handling and first aid should be followed as detailed in the sections above. The general protocol for handling a solid chemical of this hazard level involves:

- **Risk Assessment:** Before use, conduct a thorough risk assessment for the planned experiment.
- **Engineering Controls:** Work within a certified chemical fume hood to minimize inhalation exposure.
- **Personal Protective Equipment:** Wear the specified PPE, including a lab coat, safety goggles, and appropriate chemical-resistant gloves.
- **Weighing and Transfer:** When weighing, use a balance with a draft shield or conduct the operation in a fume hood to prevent dust dispersal. Use appropriate tools (spatulas) for transfer.
- **Reaction Setup:** Ensure all glassware is properly secured. If heating, use a controlled heating source (e.g., heating mantle with a temperature controller).
- **Decontamination and Waste Disposal:** Decontaminate all surfaces and equipment after use. Dispose of waste in a clearly labeled, sealed container according to institutional and regulatory guidelines.

Safety Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **6-bromo-2-chloroquinoline**, from initial assessment to emergency response.



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Caption: Workflow for safe handling of **6-Bromo-2-chloroquinoline**.

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References

- 1. benchchem.com [benchchem.com]
- 2. 6-Bromo-2-chloroquinoline | C₉H₅BrClN | CID 12894086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 1810-71-5 Name: 6-Bromo-2-chloroquinoline [xixisys.com]
- 4. fishersci.com [fishersci.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Page loading... [guidechem.com]
- 7. fishersci.com [fishersci.com]
- 8. E-6-BROMO-2-CHLORO-3-(2-NITRO)VINYLQUINOLINE Safety Data Sheets(SDS) lookchem [lookchem.com]
- 9. echemi.com [echemi.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 12. chemicalbook.com [chemicalbook.com]
- 13. echemi.com [echemi.com]
- 14. echemi.com [echemi.com]
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